

1-Bromo-4-phenoxybenzene CAS number 101-55-3 properties

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Compound of Interest

Compound Name: 1-Bromo-4-phenoxybenzene

Cat. No.: B089831

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An In-depth Technical Guide to **1-Bromo-4-phenoxybenzene** (CAS: 101-55-3)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-Bromo-4-phenoxybenzene** (CAS No. 101-55-3), a significant intermediate in organic synthesis. It details the compound's physicochemical properties, safety information, relevant experimental protocols, and applications, with a focus on its role in pharmaceutical and chemical research.

Core Properties and Identification

1-Bromo-4-phenoxybenzene, also known as 4-bromodiphenyl ether, is an aromatic ether and an organobromine compound.^[1] Its structure features a diphenyl ether core with a bromine atom substituted at the para position of one phenyl ring.^{[1][2]} This bifunctionality makes it a versatile building block in synthetic chemistry.

Table 1: Physicochemical Properties of **1-Bromo-4-phenoxybenzene** | Property | Value |
Source(s) | | --- | --- | --- | | CAS Number | 101-55-3 |^{[3][4]} | | Molecular Formula | C₁₂H₉BrO |
^{[3][4][5]} | | Molecular Weight | 249.103 g/mol |^{[4][5]} | | Melting Point | 18 °C (lit.) |^{[2][5]} | | Boiling Point | 305 - 310.1 °C (lit.) |^{[2][5]} | | Density | 1.423 g/mL at 25 °C (lit.) |^[2] | | Refractive Index (n²⁰/D) | 1.607 (lit.) |^[2] | | Flash Point | >230 °F (>110 °C) |^{[2][3]} | | Vapor Pressure | 1.94 x 10⁻³ mmHg at 25 °C |^[2] | | LogP (Octanol/Water) | 5.11 |^[5] | | Solubility | Insoluble or slightly soluble in water.^{[1][2]} Soluble in ether, 1,4-dioxane, benzene, and toluene.^[2] | | Henry's Law Constant | 2.27 at 25 °C |^[2] | | Appearance | Colorless to Almost Colorless Liquid |^[2] | | SMILES |

BrC1=CC=C(OC2=CC=CC=C2)C=C1 |[\[3\]](#) | | InChIKey | JDUYPUMQALQRCN-UHFFFAOYSA-N |[\[4\]](#)[\[6\]](#) |

Safety and Handling

1-Bromo-4-phenoxybenzene is associated with several hazards and requires careful handling in a laboratory setting. It is harmful if swallowed and causes skin and serious eye irritation.[\[7\]](#) It may also cause respiratory irritation.[\[7\]](#)[\[8\]](#)

Table 2: GHS Hazard and Precautionary Statements

Category	Code	Statement	Source(s)
Hazard	H302	Harmful if swallowed.	[7]
	H315	Causes skin irritation.	[7] [8]
	H319	Causes serious eye irritation.	[7]
	H335	May cause respiratory irritation.	[7] [8]
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapours/spray.	[7]
	P264	Wash face, hands and any exposed skin thoroughly after handling.	[8]
	P271	Use only outdoors or in a well-ventilated area.	[8]
	P280	Wear protective gloves/protective clothing/eye protection/face protection.	[7] [8]
Response	P302+P352	IF ON SKIN: Wash with plenty of soap and water.	[7]
	P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and	[8]

Category	Code	Statement	Source(s)
		easy to do. Continue rinsing.	
	P312	Call a POISON CENTER or doctor if you feel unwell.	[8]
Storage	P403+P233	Store in a well-ventilated place. Keep container tightly closed.	[8]

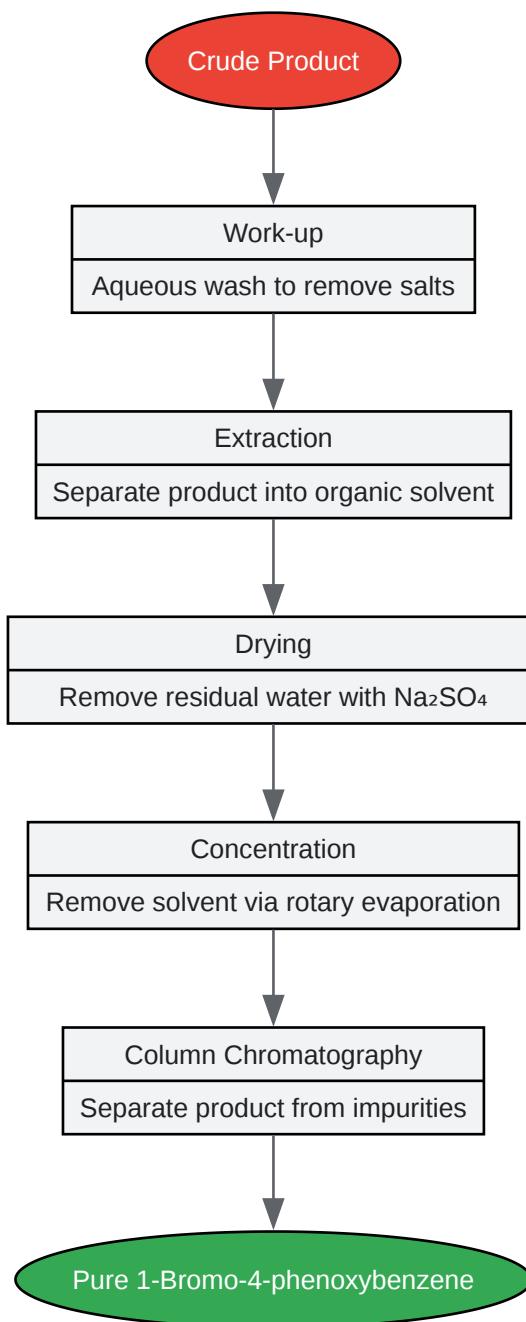
| Disposal | P501 | Dispose of contents/container to an approved waste disposal plant. | [8] |

Personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection, is mandatory when handling this substance.[7] Work should be conducted in a well-ventilated area or a fume hood to avoid inhalation of vapors.[8]

Applications in Research and Drug Development

1-Bromo-4-phenoxybenzene is a key intermediate in the synthesis of more complex organic molecules.[9] Its structure is foundational for creating a variety of disubstituted diphenyl ethers, which are precursors to monomers used in high-performance polymers.[10]

- Pharmaceutical Synthesis: The compound serves as a building block for developing new pharmaceutical agents. The bromine atom provides a reactive site for cross-coupling reactions, such as the Suzuki-Miyaura coupling, to form biaryl compounds.[9] This allows for the construction of diverse molecular scaffolds necessary for drug discovery.
- Agrochemicals: Similar brominated aromatic compounds are used in the synthesis of pesticides and herbicides.[11] The structural motif of **1-Bromo-4-phenoxybenzene** can be modified to develop new crop protection agents.
- Materials Science: As a member of the polybrominated diphenyl ether (PBDE) class, it is of interest in materials science.[12] Derivatives are used in the production of specialty chemicals and flame retardants.[5][9]



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